

# 1-Bromo-3-(2,2,2-trifluoroethoxy)benzene

## physical properties

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### Compound of Interest

Compound Name: 1-Bromo-3-(2,2,2-trifluoroethoxy)benzene

Cat. No.: B1290883

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### An In-depth Technical Guide to the Physical Properties of 1-Bromo-3-(2,2,2-trifluoroethoxy)benzene

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known and estimated physical properties of **1-Bromo-3-(2,2,2-trifluoroethoxy)benzene**, a compound of interest in synthetic chemistry and drug discovery. Due to a lack of specific experimental data for this compound in publicly available literature, this guide also includes data for structurally similar compounds to provide valuable context and estimations. Furthermore, detailed experimental protocols for determining key physical properties are outlined to aid researchers in their laboratory work.

## Core Physical Properties

**1-Bromo-3-(2,2,2-trifluoroethoxy)benzene** is a halogenated aromatic ether. Its structure, featuring a bromine atom and a trifluoroethoxy group on a benzene ring, suggests it is a liquid at room temperature with a relatively high boiling point and density.<sup>[1][2][3][4]</sup> The trifluoromethyl group is known to influence properties such as lipophilicity and metabolic stability, making this compound and its derivatives relevant in medicinal chemistry.

## Quantitative Data Summary

The following table summarizes the available and estimated physical properties for **1-Bromo-3-(2,2,2-trifluoroethoxy)benzene**. Data for the structurally related compounds 1-Bromo-3-ethoxybenzene and 1-Bromo-4-(trifluoromethoxy)benzene are provided for comparative purposes.

Physical Property	1-Bromo-3-(2,2,2-trifluoroethoxy)benzene	1-Bromo-3-ethoxybenzene (Analogue)	1-Bromo-4-(trifluoromethoxy)benzene (Analogue)
CAS Number	888327-41-1[1][2][3]	2655-84-7[5][6]	407-14-7
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>3</sub> O[1][2][3]	C <sub>8</sub> H <sub>9</sub> BrO[5][6][7]	C <sub>7</sub> H <sub>4</sub> BrF <sub>3</sub> O
Molecular Weight	255.03 g/mol [1][2]	201.06 g/mol [5]	241.01 g/mol
Physical Form	Liquid	Liquid[5][6]	Liquid
Boiling Point	Data not available	206 °C (lit.)[7]	80 °C / 50 mmHg (lit.)
Melting Point	Data not available	-22 °C (approx.)[7]	Data not available
Density	Data not available	1.481 g/mL at 25 °C (lit.)[7]	1.622 g/mL at 25 °C (lit.)
Refractive Index	Data not available	n <sub>20</sub> /D 1.548 (lit.)[7]	n <sub>20</sub> /D 1.461 (lit.)
Solubility	Insoluble in water, soluble in organic solvents (predicted)[6][7]	Insoluble in water, soluble in ether and benzene[6][7]	Data not available

## Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of liquid compounds such as **1-Bromo-3-(2,2,2-trifluoroethoxy)benzene**.

### Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is through distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (with appropriate range)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume of the liquid sample into the distillation flask, adding a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance

- Water bath
- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly and weigh it accurately on an analytical balance ( $m_1$ ).
- Fill the pycnometer with the liquid sample, ensuring no air bubbles are trapped. Insert the stopper, and any excess liquid will be forced out through the capillary.
- Thermostat the pycnometer in a water bath to a constant temperature (e.g., 25 °C).
- Carefully wipe dry the outside of the pycnometer and weigh it again ( $m_2$ ).
- Empty and clean the pycnometer, then fill it with a reference liquid of known density (e.g., distilled water) and repeat steps 2-4 to get the mass of the reference liquid ( $m_3 - m_1$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) can be calculated using the formula:  $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

Apparatus:

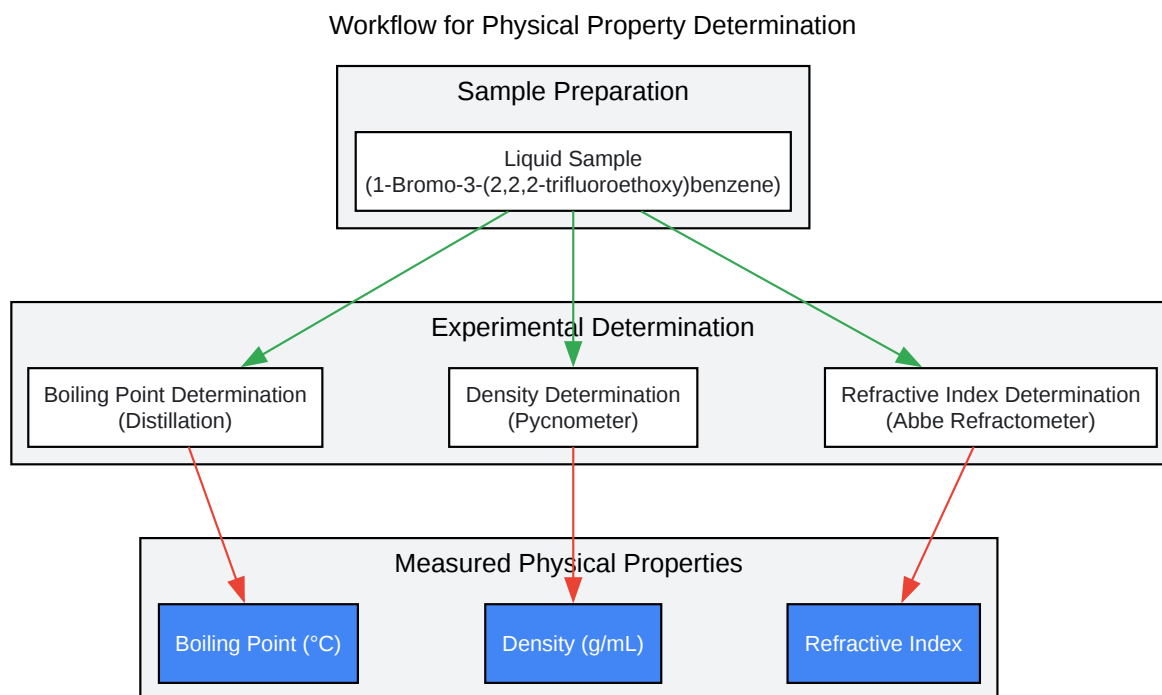
- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lens tissue

Procedure:

- Turn on the refractometer and the constant temperature water bath, setting it to the desired temperature (e.g., 20 °C).
- Clean the prism surfaces of the refractometer with a soft lens tissue and a suitable solvent (e.g., ethanol or acetone).
- Place a few drops of the liquid sample onto the lower prism.
- Close the prisms and allow the sample to spread evenly.
- Look through the eyepiece and adjust the control knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If color fringes are observed, adjust the compensator to eliminate them.
- Read the refractive index value from the scale.

## Logical Relationships in Physical Property Determination

The following diagram illustrates the workflow for determining the key physical properties of a liquid sample.



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Caption: Workflow for determining the physical properties of a liquid sample.

This guide serves as a foundational resource for researchers working with **1-Bromo-3-(2,2,2-trifluoroethoxy)benzene**. While specific experimental data for this compound remains to be published, the provided information on related compounds and detailed experimental protocols offers a solid starting point for its characterization.

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